

Brilliant Blue FCF: Comprehensive Application Notes for Microscopy and Histology

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Compound of Interest

Compound Name: *Brilliant Blue FCF*

Cat. No.: *B7801889*

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Introduction

Brilliant Blue FCF (FD&C Blue No. 1) is a synthetic triarylmethane dye, widely recognized for its use as a colorant in food and cosmetics.[1][2] Beyond these common applications, its unique properties make it a valuable tool in various scientific research fields, particularly in microscopy and histology. Its ability to act as a fluorescent stain for microorganisms, a biological stain for cell walls, and a selective inhibitor of specific cell signaling pathways has garnered increasing interest.[1][3] Notably, **Brilliant Blue FCF** is considered non-toxic and biocompatible, offering a safer alternative to many traditional, more hazardous laboratory stains.[3]

This document provides detailed application notes and protocols for the use of **Brilliant Blue FCF** in microscopy and histology, designed to assist researchers in leveraging this versatile dye for their studies.

Physicochemical Properties and Spectral Data

Brilliant Blue FCF is a water-soluble powder with a maximum absorption at approximately 628 nm to 630 nm. This characteristic is central to its application in fluorescence microscopy.

Property	Value	References
Molecular Formula	$C_{37}H_{34}N_2Na_2O_9S_3$	
Molecular Weight	792.85 g/mol	
Maximum Absorption (λ_{max})	~628-630 nm	
Appearance	Blue powder or granules	
Solubility	Soluble in water	

Applications in Microscopy and Histology

Brilliant Blue FCF has demonstrated utility in a range of microscopic applications, from the fluorescent labeling of bacteria and fungi to its emerging role in studying specific cellular signaling pathways.

Fluorescent Staining of Microorganisms

Brilliant Blue FCF serves as an effective fluorescent stain for a variety of fungi and bacteria, providing a non-toxic alternative to traditional microbial stains like lactofuchsin. It allows for clear visualization of microbial cell structures under fluorescence microscopy.

Experimental Protocol: Fluorescent Staining of Fungi and Bacteria

This protocol is adapted from the method described by Chau et al. (2011).

Materials:

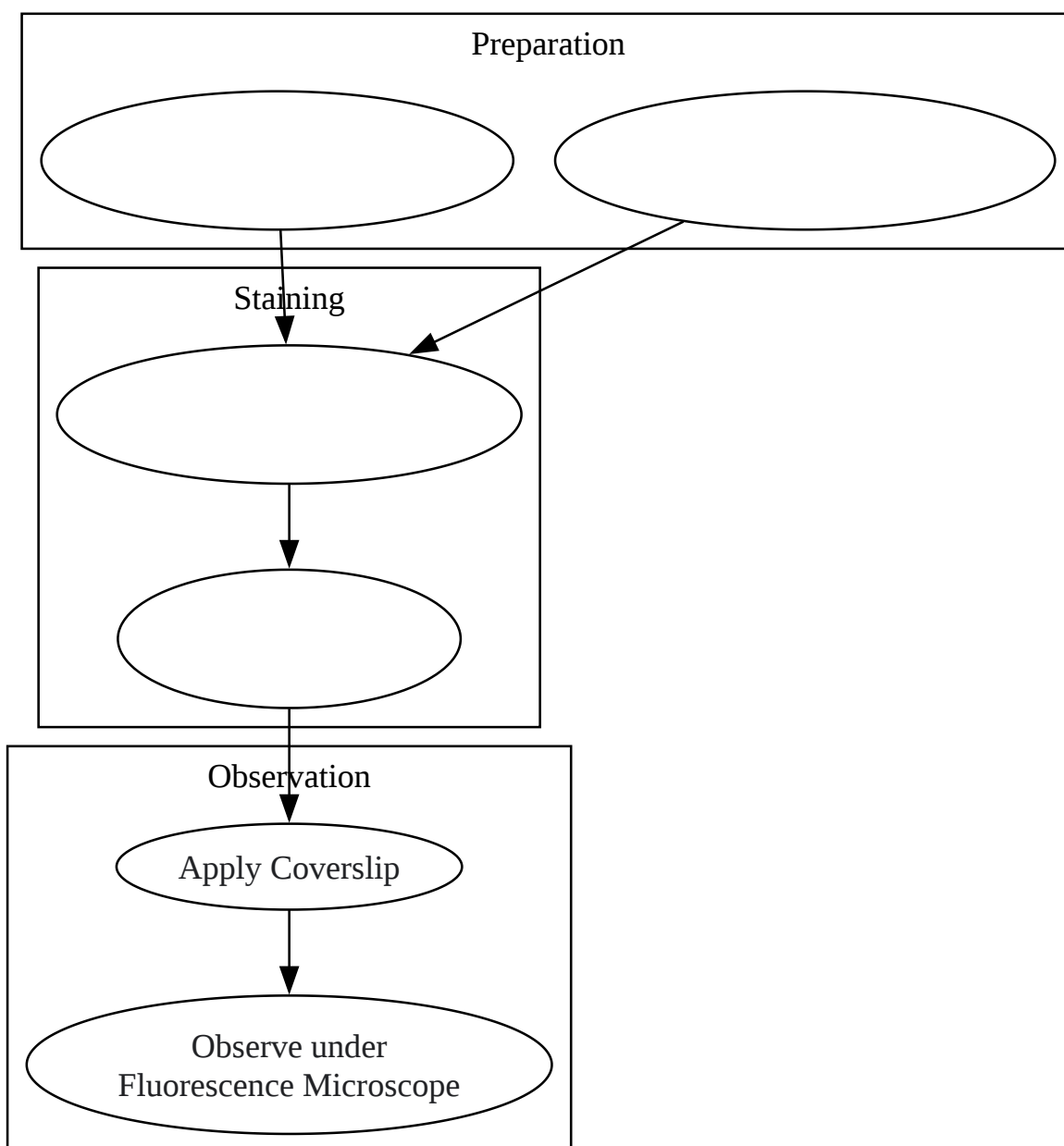
- **Brilliant Blue FCF** (Acid Blue 9) powder
- 85% Lactic acid
- Microbial culture (fungi or bacteria)
- Microscope slides and coverslips
- Fluorescence microscope

Procedure:

- Preparation of Staining Solution:
 - Prepare a 0.1% (w/v) stock solution of **Brilliant Blue FCF** in 85% lactic acid.
 - Ensure the powder is completely dissolved. Filter the solution through a 0.22 µm filter for optimal results.
- Sample Preparation:
 - Place a small amount of the microbial culture on a clean microscope slide.
 - For liquid cultures, a drop can be used. For solid cultures, a small portion of the colony can be transferred.
- Staining:
 - Add a drop of the 0.1% **Brilliant Blue FCF** staining solution to the microbial sample on the slide.
 - Gently mix with a sterile loop or pipette tip.
 - Incubate for up to 5 minutes at room temperature. A shorter incubation time of less than 1 minute may be sufficient to achieve fluorescence.
- Microscopy:
 - Place a coverslip over the stained sample.
 - Observe under a fluorescence microscope.
 - Excitation: While the absorption maximum is ~630 nm, a study by Chau et al. successfully used an excitation of 546 nm.
 - Emission: A long-pass filter of 590 nm has been reported to be effective.

Expected Results:

Fungal and bacterial cells will exhibit bright fluorescence, allowing for the visualization of cellular morphology, including septa in fungi.



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Caption: P2X7R-Panx1 signaling pathway and point of inhibition by BB FCF.

Quantitative Data Summary

Application	Organism/Cell Type	Concentration of BB FCF	Incubation Time	Microscopy Technique	References
Fluorescent Staining	Fungi, Bacteria	0.1% (w/v) in 85% lactic acid	< 1 to 5 minutes	Fluorescence	
Cell Viability Assay	Cultured Cells	0.1% (w/v) in PBS	3-5 minutes	Bright-field	(adapted)
Plant Vasculature Staining	Plant Cuttings	0.1% - 1% (w/v) in water	Several hours to overnight	Bright-field	General Method
Inhibition of Panx1	Various	IC ₅₀ of ~0.27 μ M	Varies with experiment	N/A	
Histological Counterstain	Tissue Sections	0.01% - 0.1% (w/v) in water	30 seconds - 2 minutes (optimization required)	Bright-field	General Method

Safety and Handling

Brilliant Blue FCF is generally considered non-toxic and safe for laboratory use. However, as with any chemical, it is advisable to wear appropriate personal protective equipment (PPE), including gloves and safety glasses, when handling the powder and solutions.

Conclusion

Brilliant Blue FCF is a versatile and safe dye with a growing number of applications in microscopy and histology. Its utility as a fluorescent stain for microorganisms is well-established, and it shows great promise as a vital stain, a tool for visualizing plant vasculature, and as a specific inhibitor for studying P2X7R-Panx1 signaling. While further optimization is required for its use as a histological counterstain, its favorable safety profile makes it an attractive alternative to more hazardous traditional dyes. These application notes provide a foundation for researchers to incorporate **Brilliant Blue FCF** into their experimental workflows.

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